

Application Notes and Protocols for Aloisine RP106 Kinase Assay

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Compound of Interest

Compound Name: Aloisine RP106

Cat. No.: B1680015

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These application notes provide a detailed protocol for determining the inhibitory activity of **Aloisine RP106** against target kinases. **Aloisine RP106** is a potent inhibitor of several cyclin-dependent kinases (CDKs) and glycogen synthase kinase-3 (GSK-3), acting as an ATP-competitive inhibitor.[1][2] The following protocols and data are intended to guide researchers in setting up and performing kinase assays to evaluate the potency and selectivity of **Aloisine RP106** and similar compounds.

Quantitative Data: Inhibitory Activity of Aloisine RP106

Aloisine RP106 has been shown to inhibit the activity of several key kinases involved in cell cycle regulation and neuronal functions. The half-maximal inhibitory concentration (IC50) values for **Aloisine RP106** against its primary targets are summarized in the table below.

Kinase Target	IC50 (μM)
Cdk1/cyclin B	0.70
Cdk5/p25	1.5
GSK-3	0.92

Table 1: IC50 values of **Aloisine RP106** against various kinases.[3]

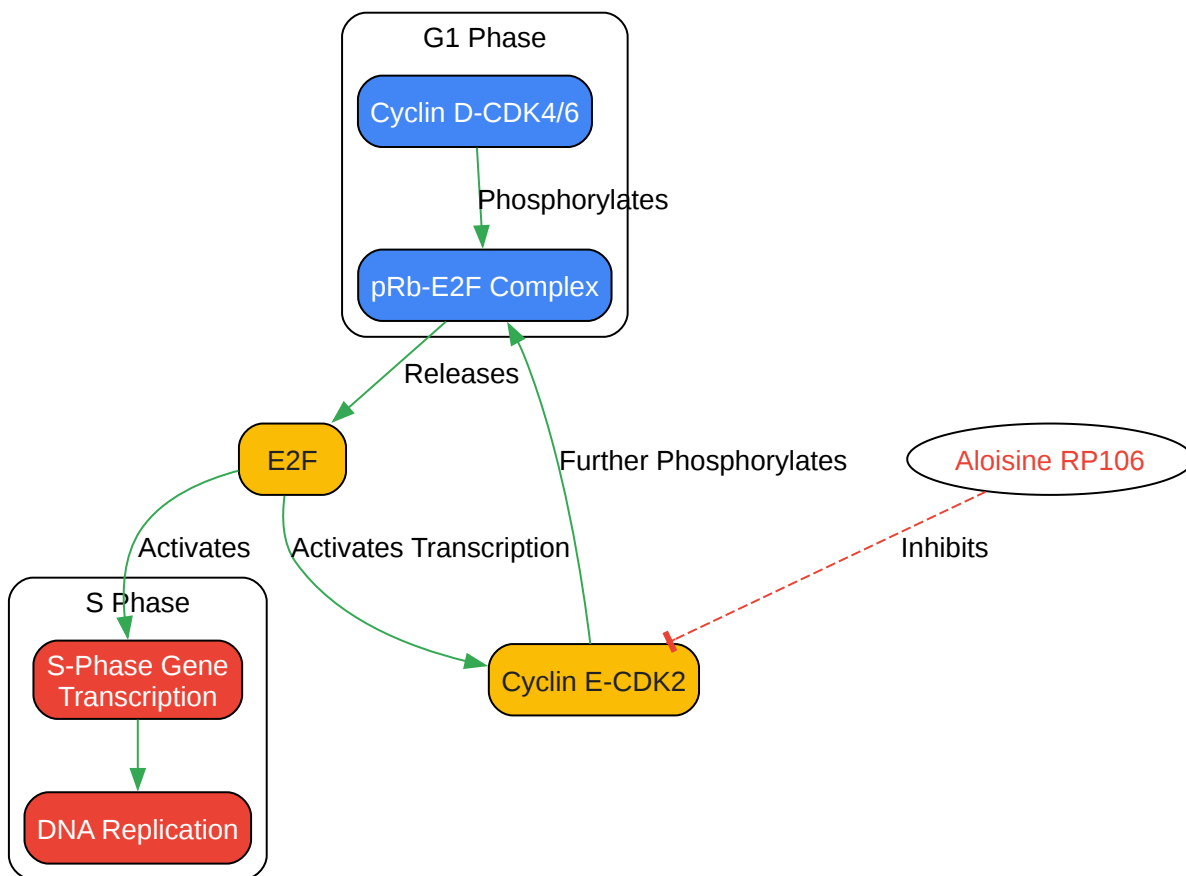
Experimental Protocols: Aloisine RP106 Kinase Assay

This protocol describes a general method to measure the kinase activity and the inhibitory effect of **Aloisine RP106** using a luminescence-based assay format, such as the ADP-Glo™ Kinase Assay. This assay quantifies the amount of ADP produced during the kinase reaction, which is directly proportional to the kinase activity.

I. Materials and Reagents

- Kinases: Recombinant human CDK2/Cyclin A or GSK-3β
- Substrates:
 - For CDK2/Cyclin A: Histone H1 or a specific peptide substrate (e.g., Rb-derived peptide).
[4][5]
 - For GSK-3β: GS-1 peptide or a similar specific substrate.[1]
- Inhibitor: **Aloisine RP106**
- Assay Platform: ADP-Glo™ Kinase Assay Kit (or similar luminescence-based ADP detection kit)
- Buffer: Kinase Reaction Buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/ml BSA, 50 μM DTT)[6]
- ATP: Adenosine 5'-triphosphate
- Plates: White, opaque 96-well or 384-well plates suitable for luminescence measurements
- Plate reader: Luminometer

II. Experimental Workflow Diagram



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References

- 1. researchgate.net [researchgate.net]
- 2. Aloisines, a new family of CDK/GSK-3 inhibitors. SAR study, crystal structure in complex with CDK2, enzyme selectivity, and cellular effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. media.cellsignal.com [media.cellsignal.com]
- 5. HTScan® CDK2/CycA Kinase Assay Kit | Cell Signaling Technology [cellsignal.com]
- 6. promega.com [promega.com]
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